

5-Bromo-7-iodo-1H-indole molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-7-iodo-1H-indole**

Cat. No.: **B055206**

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An In-Depth Technical Guide on **5-Bromo-7-iodo-1H-indole**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides the core molecular data for **5-Bromo-7-iodo-1H-indole**, a halogenated indole derivative of interest in medicinal chemistry and organic synthesis.

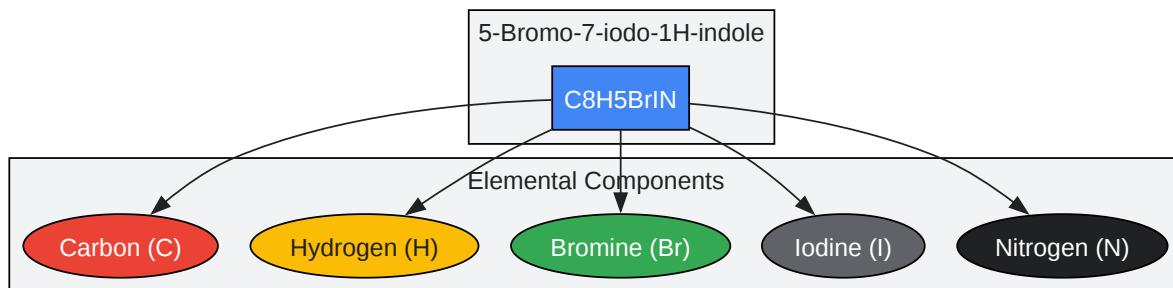
Molecular Properties

The foundational quantitative data for **5-Bromo-7-iodo-1H-indole** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C8H5BrIN[1]
Molecular Weight	321.94 g/mol [1]
IUPAC Name	5-bromo-7-iodo-1h-indole[1]
CAS Number	123020-20-2[1][2]

Elemental Composition

The molecular formula C8H5BrIN indicates the presence of five key elements. The following diagram illustrates the elemental components that constitute the **5-Bromo-7-iodo-1H-indole** molecule.



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Caption: Elemental composition of **5-Bromo-7-iodo-1H-indole**.

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References

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- 2. fluorochem.co.uk [fluorochem.co.uk]
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